

Technical Guide: Stability and Storage of Allyl Bromoacetate

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Compound of Interest

Compound Name: Allyl bromoacetate

CAS No.: 40630-84-0

Cat. No.: B1268097

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Document Control: Version 1.0 | Target Audience: R&D Scientists, Process Chemists

Executive Summary

Allyl bromoacetate (CAS: 7060-55-1) is a bifunctional alkylating agent combining a reactive ester, an allylic moiety, and an

-bromo functionality. This structural density grants it high utility in organic synthesis but renders it thermodynamically unstable.

Core Directive: Store at 2–8°C under an inert atmosphere (Ar or N₂) in amber glass. **Critical Hazard:** Potent lachrymator. Handle strictly within a chemical fume hood.

Failure to adhere to these protocols results in rapid degradation via hydrolysis (moisture), polymerization (light/radical initiation), and darkening (bromide oxidation).

Chemical Profile & Reactivity

To understand the storage requirements, one must understand the molecule's inherent instability vectors.

Property	Specification	Critical Implication
CAS Number	7060-55-1	Verification ID
Structure		Bifunctional electrophile
Physical State	Clear, colorless to pale yellow liquid	Yellow/Brown = Degradation
Boiling Point	~73°C (10 Torr)	Volatile; vapor hazard
Reactivity Class	-Haloester / Allylic Ester	Susceptible to hydrolysis & polymerization
Sensitivities	Moisture, Light, Heat, Base	Requires rigorous environmental control

The Instability Triad

Allyl bromoacetate degrades through three primary mechanisms. Understanding these dictates the storage protocol.

- **Hydrolysis (Moisture Driven):** The ester linkage is susceptible to acid-catalyzed hydrolysis, generating bromoacetic acid (corrosive solid) and allyl alcohol (toxic liquid). The HBr released from bromide degradation autocatalyzes this process.
- **Radical Polymerization (Light/Oxygen Driven):** The allyl group () is prone to radical-initiated polymerization or oxidative cross-linking, especially in the presence of light () or peroxides.
- **Bromide Oxidation (Heat/Light Driven):** The C-Br bond is relatively weak. Homolytic cleavage releases bromine radicals, leading to discoloration (darkening) and the formation of HBr, which further corrodes packaging and accelerates hydrolysis.

Storage Protocols: The "Cold-Dark-Dry" Standard

This protocol is designed to be a self-validating system. If the compound deviates from the physical description (clear liquid), the storage conditions have been breached.

Primary Containment

- Material: Borosilicate Glass (Type I). Do not use metal containers (Fe/steel catalyzes Friedel-Crafts type alkylation/degradation).
- Closure: Teflon (PTFE)-lined screw caps. Polyethylene liners are permeable to brominated organics over time; PTFE is mandatory to prevent cap degradation and evaporation.
- Headspace: Backfill with dry Argon or Nitrogen after every use. Oxygen promotes radical formation; moisture promotes hydrolysis.

Environmental Conditions[5]

- Temperature: 2°C to 8°C (Refrigerated).
 - Why? Arrhenius kinetics dictate that lowering temperature significantly retards the rate of ester hydrolysis and spontaneous polymerization.
- Light: Amber Glass or foil-wrapped containers.
 - Why? UV radiation cleaves the C-Br bond and initiates allylic radical formation.
- Location: Flammables refrigerator rated for volatile organics.

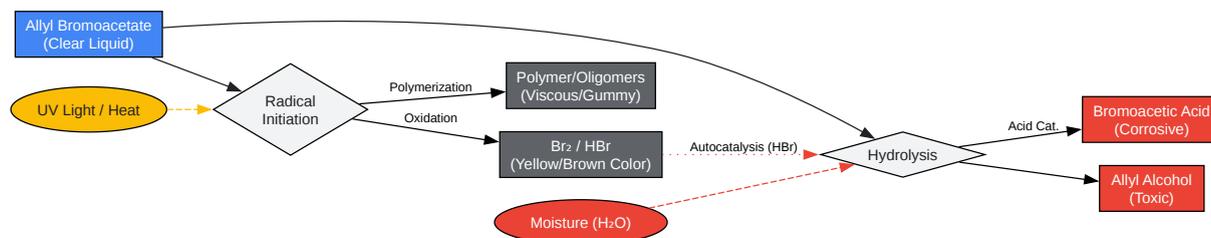
Secondary Containment (Lachrymator Control)

Due to its lachrymatory nature, a single barrier is insufficient for safety.

- Store the primary glass bottle inside a sealed secondary container (e.g., a wide-mouth polyethylene jar with a screw top) containing a small amount of activated charcoal or vermiculite to absorb potential leaks and odors.

Degradation Pathways (Visualization)

The following diagram illustrates the cascade of failure if storage conditions are unmet.



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Figure 1: Mechanistic degradation pathways of **Allyl Bromoacetate** showing moisture and light sensitivity.

Handling & Safety Workflows

Personal Protective Equipment (PPE)

- Respiratory: Work strictly in a certified chemical fume hood.
- Eyes: Chemical splash goggles (Face shield recommended if handling >50mL).
- Skin: Double gloving recommended. Nitrile is generally acceptable for splash protection, but Silver Shield/4H laminate gloves provide superior permeation resistance for brominated alkylating agents.

Decontamination Protocol

Spills must be neutralized immediately to prevent lachrymatory vapor release.

- Isolate: Evacuate the immediate area if the spill is outside the hood.
- Neutralize: Treat the spill with a solution of 10% Sodium Thiosulfate and Sodium Bicarbonate.

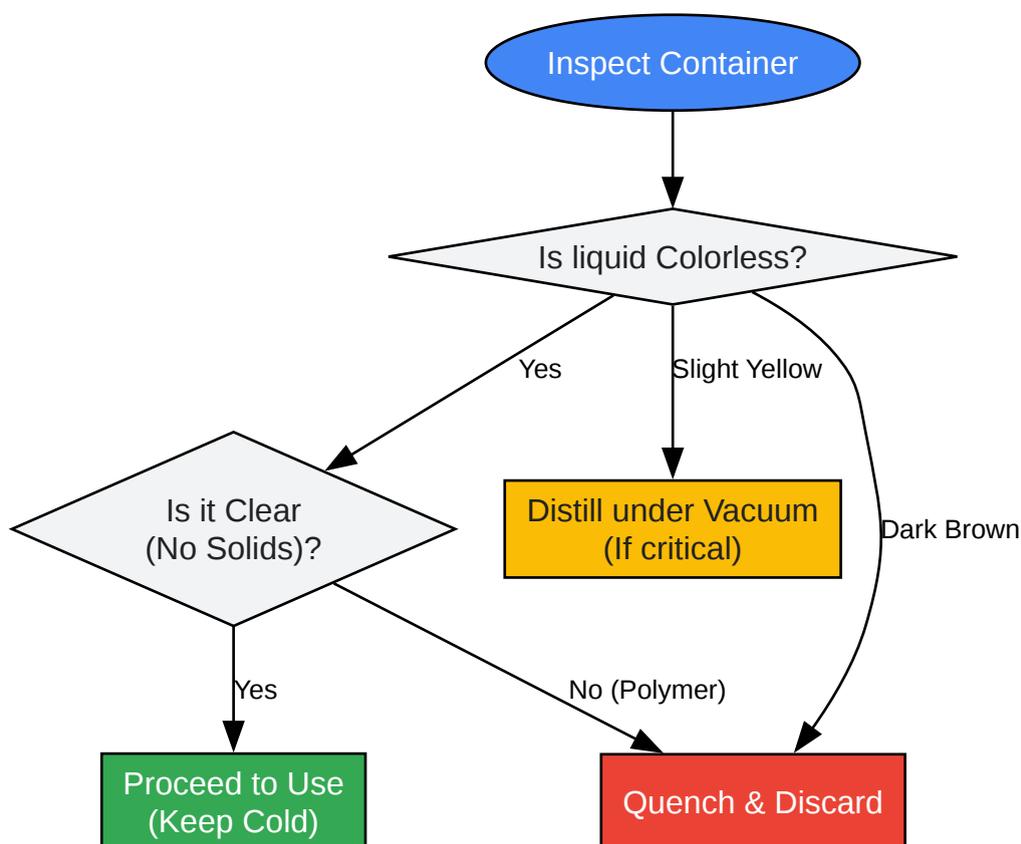
- Chemistry: Thiosulfate neutralizes the alkyl bromide (alkylation of sulfur) and reduces free bromine; bicarbonate neutralizes the acid byproducts.
- Clean: Absorb with vermiculite and dispose of as hazardous halogenated waste.

Quality Control & Validation

Before using stored material in critical synthesis (e.g., GMP steps), validate purity.

Test	Acceptance Criteria	Signs of Degradation
Visual Inspection	Clear, colorless liquid	Yellow/Orange tint (Free Br ₂); Turbidity (Polymer)
¹ H NMR (CDCl ₃)	Sharp doublets/singlets	Broadening peaks (Polymer); New peaks at ~4.0 ppm (Allyl alcohol)
TLC (Silica)	Single spot	Streaking (Acid degradation); Baseline material (Polymer)

Decision Logic for Usage



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Figure 2: Go/No-Go decision tree for evaluating stored **Allyl Bromoacetate**.

References

- National Institutes of Health (NIH). (1995). Nomination Background: Ethyl bromoacetate and related alpha-haloesters. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (2025). Allyl Ethers and Esters: Stability and Deprotection. Retrieved from [\[Link\]](#)
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